

# Golvatinib IC50 values for c-Met VEGFR-2 kinase inhibition

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## Compound Focus: Golvatinib

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## Cellular Activity & Experimental Protocols

**Golvatinib** demonstrates potent activity in cellular models, effectively inhibiting kinase phosphorylation and cell proliferation.

## Cellular Inhibition and Proliferation Assays

The activity of **Golvatinib** has been characterized across various human cancer cell lines, particularly those with **c-Met amplification** [1] [2] [3]. The table below summarizes its inhibitory effects.

Cell Line	Assay Type	IC <sub>50</sub> Value	Description
MKN-45 (Gastric)	Cytotoxicity	37 nM	Inhibition of tumor growth after 3 days (WST-8 assay) [4] [2]
EBC-1 (Lung)	Cytotoxicity	6.2 nM	Inhibition of tumor growth after 3 days (WST-8 assay) [4] [2]
Hs746T (Gastric)	Cytotoxicity	23 nM	Inhibition of tumor growth after 3 days (WST-8 assay) [4] [2]

Cell Line	Assay Type	IC <sub>50</sub> Value	Description
SNU-5 (Gastric)	Cytotoxicity	24 nM	Inhibition of tumor growth after 3 days (WST-8 assay) [4] [2]
HUVEC (Endothelial)	Anti-proliferation	84 nM	Inhibition of <b>VEGF</b> -induced cell proliferation (WST-1 assay) [4] [5]
HUVEC (Endothelial)	Anti-proliferation	17 nM	Inhibition of <b>HGF</b> -induced cell proliferation (WST-1 assay) [4] [5]

## Key Experimental Protocols

Detailed methodologies from vendor sites and research papers ensure experimental reproducibility [1].

- **Kinase Assay & Western Blot Analysis**

- **For c-Met Phosphorylation:** MKN45 cells are incubated with serial dilutions of **Golvatinib** in complete medium at 37°C for 2 hours. Cells are then lysed, and proteins are separated by SDS-PAGE [1].
- **For VEGFR-2 Phosphorylation:** Human Umbilical Vein Endothelial Cells (HUVECs) are starved and then incubated with **Golvatinib** for 1 hour, followed by stimulation with human VEGF (20 ng/mL) for 5 minutes. Cell lysates are analyzed via Western blot [1].
- **Detection:** Membranes are probed with anti-phosphotyrosine, anti-phospho-c-Met (Tyr1234/1235), or anti-phospho-VEGFR-2 (Tyr996) antibodies. Immunoreactive bands are visualized by chemiluminescence [1].

- **Cell Viability/Proliferation Assay (e.g., WST-8)**

- Cells are seeded on 96-well plates (1,000–3,000 cells/well) and treated with various concentrations of **Golvatinib** for 3 days [1] [3].
- WST-8 reagent is added to each well, and absorbance is measured at 450 nm (with a reference at 660 nm) using a microplate reader. Cell viability is calculated based on the absorbance values [1] [3].

## In Vivo Efficacy

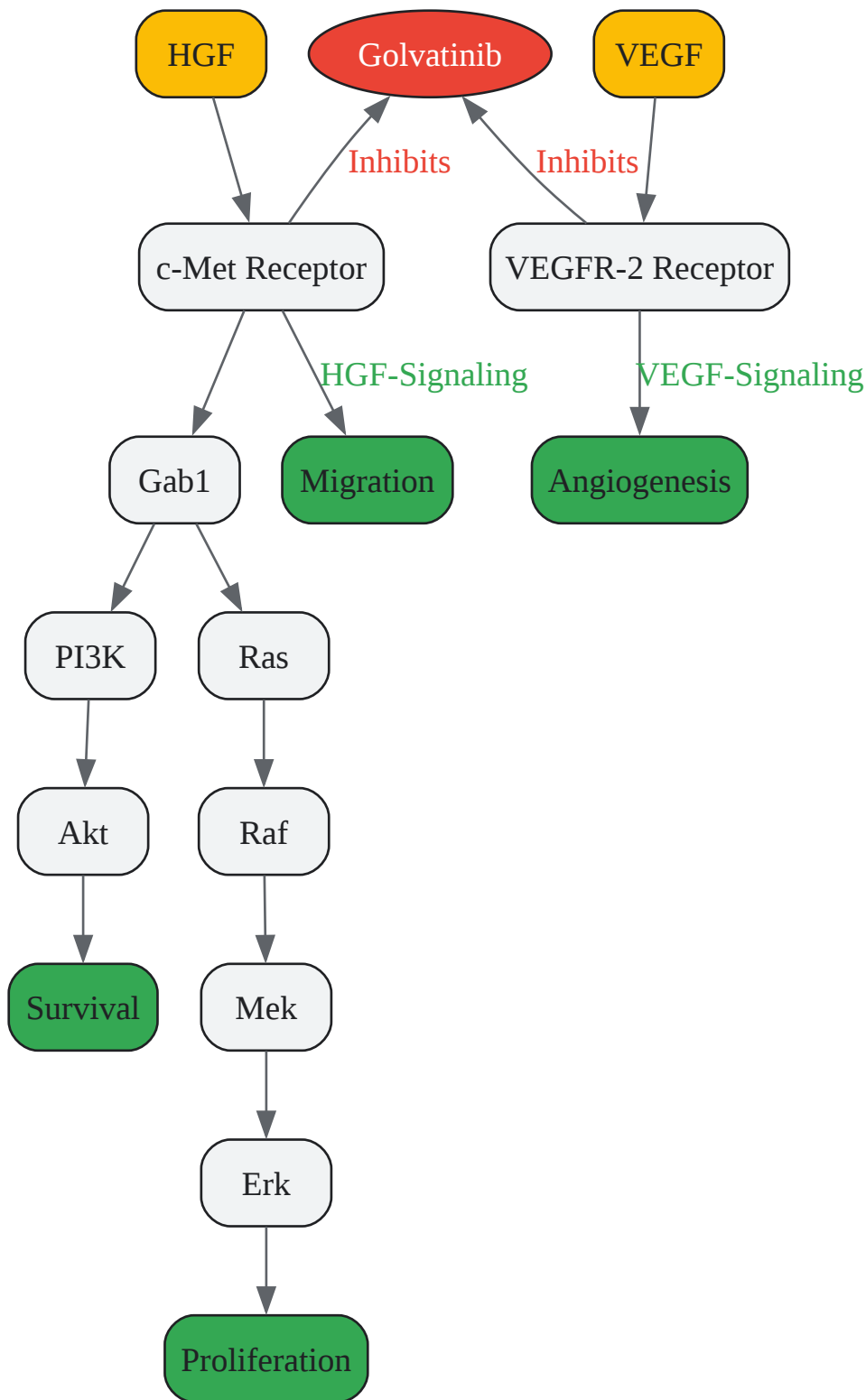
In vivo studies using mouse xenograft models have validated **Golvatinib**'s antitumor efficacy:

- **Dosing:** Oral administration of **Golvatinib** at 25, 50, 100, and 200 mg/kg once daily demonstrated significant, dose-dependent inhibition of tumor growth in models including MKN45, Hs746T, SNU-5, and EBC-1 [1] [2] [3].
- **Tumor Regression:** High doses (50-200 mg/kg) induced **tumor regression and even disappearance** in some c-Met amplified models [1] [2].
- **Mechanism of Action:** Analyses of resected tumors confirmed that **Golvatinib** inhibits the phosphorylation of c-Met and VEGFR-2 in tumor tissues and strongly suppresses tumor angiogenesis [1].

## Mechanism of Action and Signaling Pathways

**Golvatinib** is an ATP-competitive small molecule inhibitor that simultaneously targets the c-Met and VEGFR-2 tyrosine kinases [5]. The synergistic inhibition of these pathways delivers a dual attack on tumors by directly targeting cancer cell growth and survival while also disrupting tumor-associated angiogenesis [6].

The diagram below illustrates how **Golvatinib** inhibits these key signaling pathways.



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**Golvatinib** acts at the receptor level to block key signaling cascades that drive tumor progression.

## Research Context and Dual-Target Advantage

**Golvatinib** exemplifies the strategic approach of developing multi-target kinase inhibitors.

- **Overcoming Resistance:** Research indicates that **Golvatinib** can circumvent resistance to EGFR-tyrosine kinase inhibitors (e.g., Gefitinib) induced by HGF in EGFR-mutant lung cancer cells by blocking the Met/Gab1/PI3K/Akt pathway [1] [2].
- **Synergistic Antitumor Effect:** The simultaneous inhibition of c-Met and VEGFR2 has a synergistic effect, as these pathways often work together to promote tumor angiogenesis and growth. Dual inhibitors may provide superior efficacy compared to selective single-target agents and can help overcome resistance mechanisms [6] [7].

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